

Hexahydro-4-methylphthalic anhydride CAS number and molecular structure.

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Compound of Interest

Compound Name: Hexahydro-4-methylphthalic anhydride

Cat. No.: B105801

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An In-depth Technical Guide to **Hexahydro-4-methylphthalic Anhydride**

For Researchers, Scientists, and Drug Development Professionals

Core Identification and Molecular Structure

Hexahydro-4-methylphthalic anhydride, commonly referred to as MHHPA, is a cyclic anhydride that serves as a crucial intermediate and building block in various chemical syntheses, including in the pharmaceutical and polymer industries.

CAS Number: 19438-60-9 (mixture of cis and trans isomers)[1][2][3][4]

Molecular Formula: C₉H₁₂O₃[1][2][3][4]

IUPAC Name: 5-methyl-3a,4,5,6,7,7a-hexahydro-2-benzofuran-1,3-dione[1][3]

Synonyms: 4-Methyl-1,2-cyclohexanedicarboxylic anhydride, 4-Methylhexahydrophthalic anhydride, MHHPA[2][3][5]

Molecular Structure:

The structure consists of a cyclohexane ring fused to a furan-2,5-dione ring, with a methyl group attached to the cyclohexane ring at position 4.

- SMILES: CC1CCC2C(C1)C(=O)OC2=O
- InChI: 1S/C9H12O3/c1-5-2-3-6-7(4-5)9(11)12-8(6)10/h5-7H,2-4H2,1H3

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **Hexahydro-4-methylphthalic anhydride**.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Weight	168.19 g/mol	[1][3][4][6]
Appearance	White to off-white solid, or colorless oily liquid	[1][3]
Melting Point	29 °C	[7]
Boiling Point	120 °C at 0.7501 mmHg	[6][7]
Density	1.162 g/mL at 25 °C	[7][8]
Refractive Index	n _{20/D} 1.477	[7][8]
Flash Point	113 °C (closed cup)	
Solubility	Soluble in benzene and acetone. Reacts with water.	[2][3]
Vapor Pressure	0.23 Pa at 25 °C	[3]

Table 2: Toxicological Data

Endpoint	Value	Species	Reference
Acute Oral Toxicity (LD50)	>2000 mg/kg bw	Rat (female)	[9]
Skin Irritation	Moderately irritating	Rabbit	[9]
Eye Irritation	Causes serious eye damage	-	[3][9][10][11]
Sensitization	May cause allergic skin reaction and respiratory sensitization	Human	[1][3][7][9][11]

Experimental Protocols

Synthesis of Hexahydro-4-methylphthalic Anhydride

This protocol details a two-step synthesis involving a cycloaddition reaction followed by hydrogenation.[12]

Step 1: Cycloaddition

- Prepare a solution of 4-methyl-1,2,3,6-tetrahydrophthalic anhydride (3 mmol) in 1.5 mL of ethyl acetate (AcOEt) to create a 2 M solution.
- Prepare a second solution of maleic anhydride (3.3 mmol) in 1.5 mL of AcOEt to create a 2.2 M solution.
- Fill two separate 1 mL loops with the respective solutions.
- Simultaneously inject the contents of both loops into streams of AcOEt, each flowing at 0.125 mL/min, which meet at a T-piece.
- Pass the combined mixture through a 10 mL coil reactor heated to 140°C. The residence time is approximately 40 minutes.
- Maintain the system pressure at 10 bar using a back-pressure regulator.

- Collect the resulting cycloaddition product in a 20 mL flask.

Step 2: Hydrogenation

- Pump the collected cycloaddition product mixture at a flow rate of 1 mL/min through a tube-in-tube reactor pressurized with hydrogen gas at 15 bar to saturate the liquid stream with H₂.
- Pass the H₂-saturated mixture through a cartridge (6.6 mm i.d. × 50.0 mm length) containing a Palladium-on-Carbon (Pd/C) catalyst (30% Pd/C, 750 mg).
- Maintain the hydrogenation system pressure at 16 bar with a back-pressure regulator.
- Recycle the reaction mixture through the system until the starting material is completely hydrogenated, which can take between 80 to 510 minutes.
- Monitor the progress of the reaction using gas chromatography-mass spectrometry (GC-MS).

Copolymerization with Glycidyl Phenyl Ether (GPE)

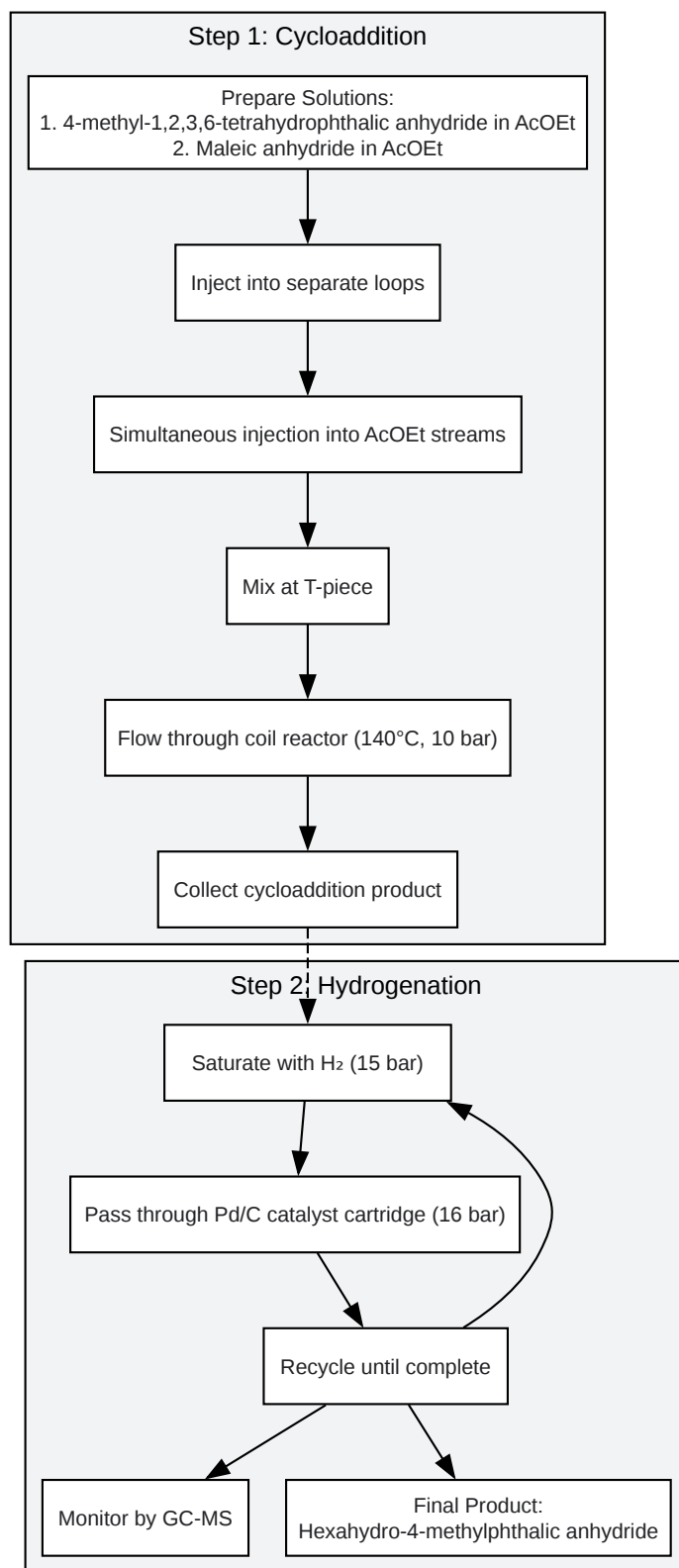
This protocol describes the use of **Hexahydro-4-methylphthalic anhydride** in a copolymerization reaction, demonstrating its application as a curing agent.^[12]

- Prepare a mixture of glycidyl phenyl ether (GPE) and **Hexahydro-4-methylphthalic anhydride** (MHHPA).
- Add a latent thermal catalyst, such as 1,5,7-Triazabicyclo[4.4.0]dec-5-ene (TBD) combined with 2-methylimidazole-intercalated alpha-zirconium phosphate (α -ZrP·2MIm).
- Heat the reaction mixture to 100°C for 1 hour.
- Monitor the conversion of GPE to determine the reaction progress. A conversion of 93% can be achieved under these conditions. For comparison, without the TBD catalyst, the conversion is approximately 67%.^[12]

Diagrams and Workflows

Synthesis Workflow

The following diagram illustrates the experimental workflow for the synthesis of **Hexahydro-4-methylphthalic anhydride**.

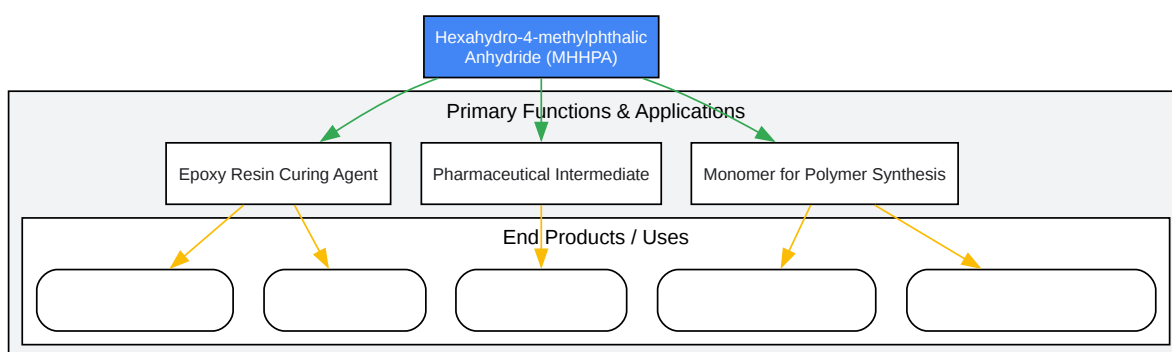


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Caption: Experimental workflow for the synthesis of **Hexahydro-4-methylphthalic anhydride**.

Application Logic

This diagram shows the logical relationship of **Hexahydro-4-methylphthalic anhydride**'s role as an intermediate leading to various industrial applications.



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Caption: Role of MHHPA as an intermediate in various chemical applications.

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